

Physicochemical Properties of Lapyrium Chloride in Aqueous Solution: A Technical Guide

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Compound of Interest

Compound Name: Lapyrium Chloride

Cat. No.: B1208510

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Lapyrium Chloride is a cationic surfactant with a range of applications, including as an antiseptic, disinfectant, and component in personal care products.[1][2] Its efficacy in these roles is intrinsically linked to its behavior in aqueous solutions. This technical guide provides a consolidated overview of the available physicochemical properties of **Lapyrium Chloride**, with a focus on its characteristics in water. Due to the limited publicly available experimental data, this document summarizes foundational information and provides a framework for future research.

Chemical Identity and General Properties

Lapyrium Chloride, a quaternary ammonium compound, is chemically identified as 1-[2-Oxo-2-[[2-[(1-oxododecyl)oxy]ethyl]amino]ethyl]pyridinium chloride.[1] It is also known by several synonyms, including Lapyrium chloride, Emcol E-607, and N-(Lauroylcolaminoformylmethyl)pyridinium chloride.[3][4][5]

A summary of its general physical and chemical properties is presented in Table 1.

Property	Value	Reference
CAS Number	6272-74-8	[1][6]
Molecular Formula	C21H35ClN2O3	[1][4]
Molecular Weight	398.97 g/mol	[1][4][5][6]
Appearance	Powder	[1]
Melting Point	141-144 °C	[1][5]
Solubility (at 25°C)	Water: 80 mg/mL (200.51 mM)	[6]
DMSO: 80 mg/mL (200.51 mM)	[6]	
Ethanol: 80 mg/mL (200.51 mM)	[6]	

Behavior in Aqueous Solution

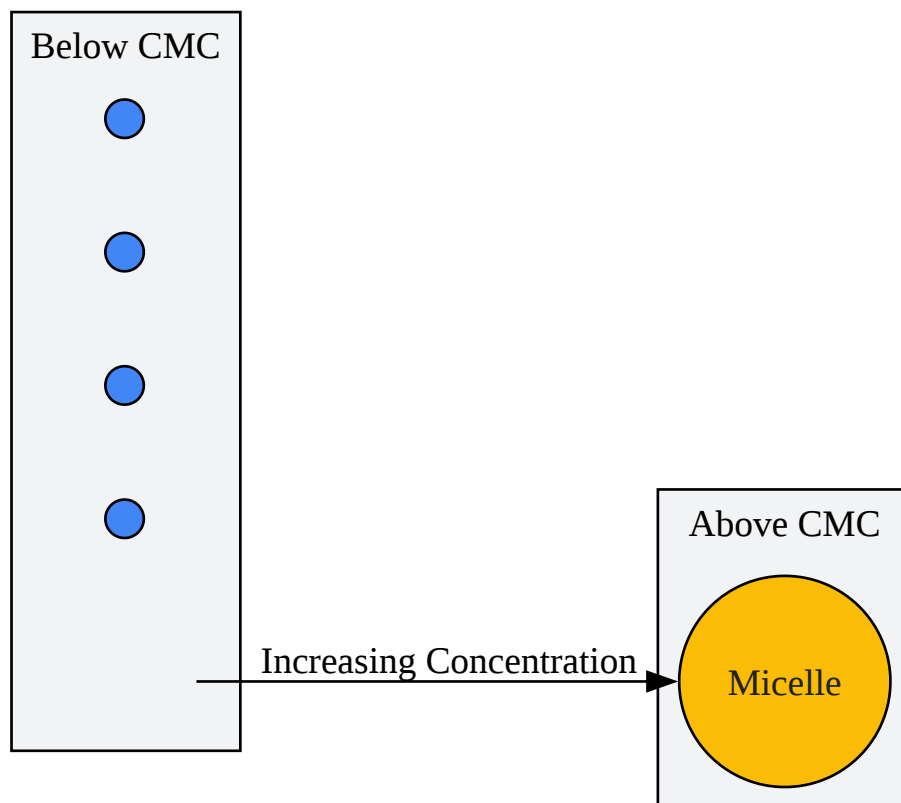
As a cationic surfactant, **Lapyrium Chloride**'s behavior in water is characterized by the formation of micelles above a certain concentration, known as the Critical Micelle Concentration (CMC). This aggregation is a key factor in its surface activity and biological efficacy.

Micellization and Aggregation

Surfactant molecules like **Lapyrium Chloride**, when dissolved in water at low concentrations, exist as individual ions. As the concentration increases, they begin to assemble at the surface of the solution. Upon reaching the CMC, the surfactant molecules spontaneously form aggregates known as micelles within the bulk of the solution.[7][8] This process is driven by the hydrophobic effect, where the hydrophobic tails of the surfactant molecules are shielded from the aqueous environment within the core of the micelle, while the hydrophilic head groups remain in contact with the water.

Unfortunately, specific experimental data on the Critical Micelle Concentration (CMC), aggregation number, or micelle morphology for **Lapyrium Chloride** in aqueous solution is not readily available in the public domain based on the conducted searches.

The following diagram illustrates the general principle of micelle formation for a cationic surfactant like **Lapyrium Chloride**.



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Caption: General representation of micelle formation by a surfactant in aqueous solution.

Surface Tension

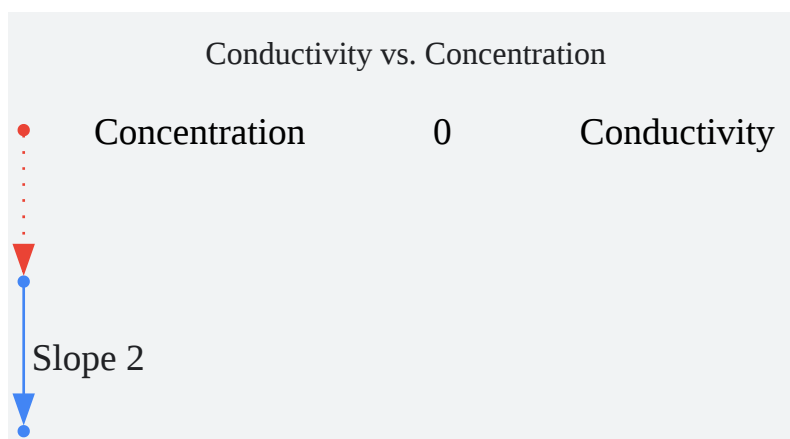
The surface tension of a surfactant solution typically decreases as the concentration of the surfactant increases up to the CMC. Beyond the CMC, the surface tension remains relatively constant because the interface is saturated with surfactant monomers, and any additional surfactant molecules form micelles.^[7]

Quantitative data on the surface tension of **Lapyrium Chloride** aqueous solutions at various concentrations is not available in the reviewed literature.

Conductivity

The electrical conductivity of an ionic surfactant solution can be used to determine its CMC. The conductivity of the solution increases with concentration. A distinct change in the slope of the conductivity versus concentration plot is observed at the CMC. This is because the mobility of the surfactant ions within a micelle is different from that of the free ions.

Specific conductivity data for aqueous solutions of **Lapyrium Chloride** is not present in the available search results. The general behavior can be visualized as follows:



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Caption: Idealized plot of conductivity versus surfactant concentration showing the CMC.

Experimental Protocols

Detailed experimental protocols for determining the physicochemical properties of **Lapyrium Chloride** are not described in the available literature. However, standard methods for characterizing surfactants can be applied.

Determination of Critical Micelle Concentration (CMC)

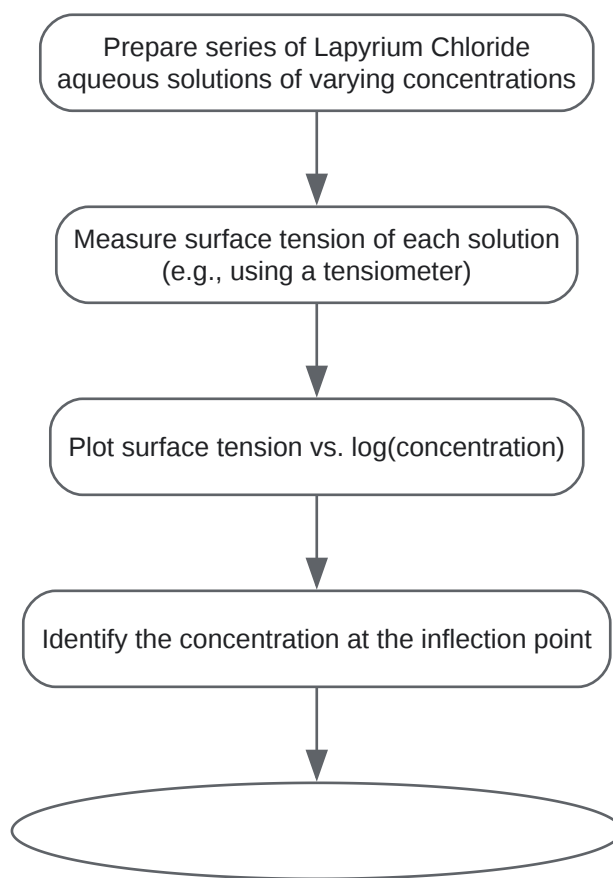
Several techniques are commonly used to determine the CMC of surfactants:

- **Surface Tensiometry:** This method involves measuring the surface tension of solutions with varying surfactant concentrations. The CMC is identified as the concentration at which the surface tension ceases to decrease significantly.
- **Conductivity Measurement:** For ionic surfactants, the CMC can be determined by plotting the specific conductivity against the surfactant concentration. The break in the plot indicates the

CMC.

- Spectroscopic Methods: Techniques utilizing fluorescent or UV-Vis probes that partition differently between the aqueous and micellar phases can be employed to determine the CMC.

The following diagram outlines a general workflow for CMC determination using surface tensiometry.



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Caption: A generalized workflow for determining the CMC using surface tensiometry.

Applications in Drug Development

Lapyrium Chloride's properties as a cationic surfactant and antiseptic make it a candidate for various applications in drug development.^[1] Its ability to form micelles suggests potential as a solubilizing agent for poorly water-soluble drugs, enhancing their bioavailability. Furthermore,

its antimicrobial properties are valuable for the formulation of sterile and self-preserving drug products.

Conclusion and Future Directions

This guide consolidates the currently available physicochemical data for **Lapyrium Chloride** in aqueous solutions. While foundational properties are documented, there is a notable absence of detailed experimental data regarding its aggregation behavior, including its CMC, and its effects on surface tension and conductivity. For researchers and drug development professionals, a thorough experimental characterization of these properties is essential to fully harness the potential of **Lapyrium Chloride** in novel formulations and applications. Future studies should focus on systematically determining the CMC under various conditions (e.g., temperature, ionic strength) and characterizing the resulting micellar structures.

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References

- 1. Lapyrium Chloride [drugfuture.com]
- 2. Lapyrium - Wikipedia [en.wikipedia.org]
- 3. Lapyrium Chloride | C₂₁H₃₅ClN₂O₃ | CID 22659 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. medkoo.com [medkoo.com]
- 5. 6272-74-8 CAS MSDS (lapyrium chloride) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 6. selleck.co.jp [selleck.co.jp]
- 7. Critical micelle concentration - Wikipedia [en.wikipedia.org]
- 8. nanoscience.com [nanoscience.com]
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